

Personal protective equipment for handling MRS2365 trisodium

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Compound of Interest

Compound Name: MRS2365 trisodium

Cat. No.: B15568971

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Essential Safety and Handling of MRS2365 Trisodium

For researchers, scientists, and drug development professionals utilizing **MRS2365 trisodium**, a potent and selective P2Y1 receptor agonist, adherence to strict safety and handling protocols is paramount. This guide provides immediate, essential information for the safe operational use and disposal of this compound, ensuring laboratory safety and procedural accuracy.

Immediate Safety and Handling Protocols

MRS2365 trisodium is a high-purity solid chemical intended for laboratory research use. While a specific Safety Data Sheet (SDS) is not publicly available, a cautious approach based on its nature as a potent biological agent and general principles of laboratory safety is required.

Personal Protective Equipment (PPE):

When handling **MRS2365 trisodium**, the following personal protective equipment should be worn at all times:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against accidental splashes or dust.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) are essential to prevent skin contact.

- **Body Protection:** A laboratory coat must be worn.
- **Respiratory Protection:** If handling the powder outside of a fume hood or glove box, a NIOSH-approved respirator may be necessary to avoid inhalation.

Handling Procedures:

- **Preparation:** Read and understand all available information on **MRS2365 trisodium** before handling. Ensure a clean and organized workspace.
- **Weighing and Aliquoting:** Whenever possible, handle the solid powder in a chemical fume hood or a glove box to minimize inhalation exposure.
- **Solution Preparation:** **MRS2365 trisodium** is soluble in water. When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- **Spill Management:** In case of a spill, decontaminate the area with an appropriate laboratory disinfectant. Absorb liquid spills with inert material (e.g., vermiculite, sand) and collect all contaminated materials in a sealed container for proper disposal.
- **Hygiene:** Wash hands thoroughly after handling the compound, even if gloves were worn.

Quantitative Data Summary

Property	Value
Molecular Weight	549.28 g/mol
Purity	≥98% (HPLC)
EC ₅₀	0.4 nM

Storage and Disposal

Storage:

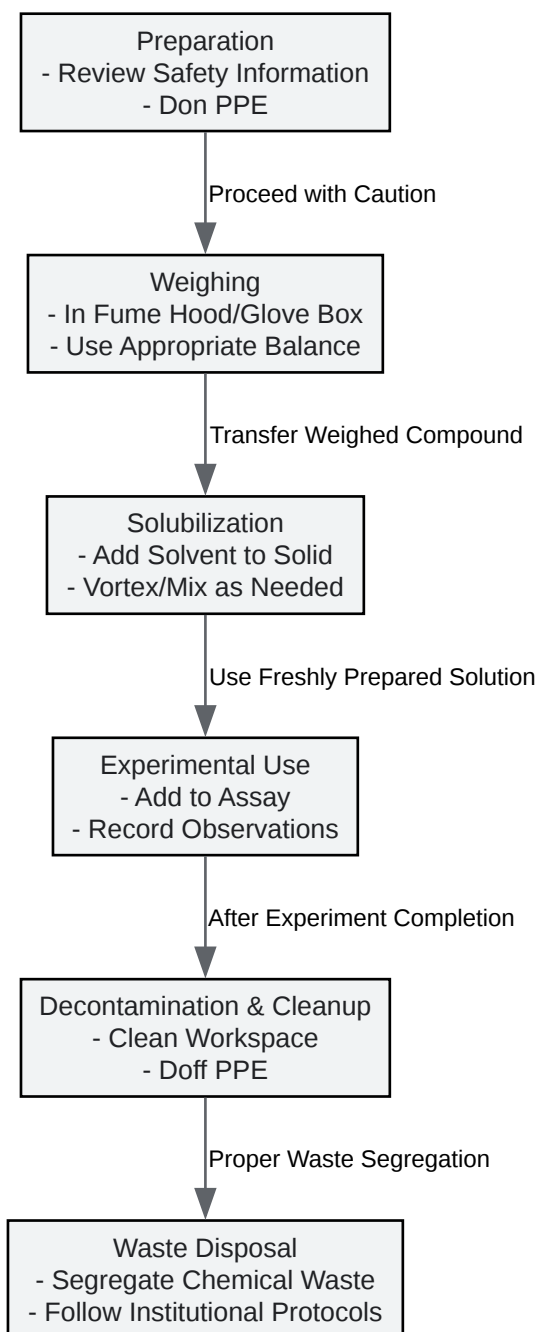
MRS2365 trisodium should be stored at -80°C for long-term stability.

Disposal Plan:

All waste materials contaminated with **MRS2365 trisodium**, including empty containers, disposable labware, and contaminated PPE, should be considered chemical waste. Dispose of this waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in the regular trash.

Experimental Workflow: Handling of a Potent Solid Reagent

The following diagram illustrates a standard workflow for handling a potent solid chemical reagent like **MRS2365 trisodium** in a laboratory setting.



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Caption: A generalized workflow for the safe handling of potent solid laboratory reagents.

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